

Tetraethylene Glycol: A Comprehensive Technical Guide for Laboratory Applications

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Compound of Interest

Compound Name: *Tetraethylene Glycol*

Cat. No.: *B1682756*

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Introduction: **Tetraethylene glycol** (TEG) is a high-boiling, viscous, and hygroscopic liquid belonging to the polyethylene glycol (PEG) family.^[1] Its unique combination of properties, including excellent solvency, thermal stability, and miscibility with water and many organic solvents, makes it a valuable compound in various research, scientific, and drug development applications.^[2]^[3] This guide provides an in-depth overview of the physical and chemical properties of **tetraethylene glycol**, detailed experimental protocols, and safety information for its effective and safe use in a laboratory setting.

Physical and Chemical Properties

Tetraethylene glycol is a transparent, colorless, and practically odorless liquid.^[3] It is characterized by its low volatility and high viscosity compared to lower glycols like diethylene and triethylene glycol.^[2]

Table 1: Physical Properties of **Tetraethylene Glycol**

Property	Value	References
Molecular Formula	C ₈ H ₁₈ O ₅	
Molecular Weight	194.23 g/mol	
Appearance	Transparent, colorless, viscous liquid	
Boiling Point	Approximately 314 °C (at 760 mmHg)	
Melting/Freezing Point	-4.1 to -5.6 °C	
Density	~1.125 g/cm ³ at 25 °C	
Viscosity	61.9 mPa·s at 20 °C	
Flash Point	182 - 204 °C (closed cup)	
Vapor Pressure	<0.01 mmHg at 20 °C	
Vapor Density	6.7 (vs air)	
Refractive Index	n _{20/D} 1.459	
Solubility	Miscible with water and many organic solvents	

Chemical Properties and Reactivity

Tetraethylene glycol exhibits the typical chemical reactivity of alcohols, with its two primary hydroxyl groups being the main sites of reaction.

- **Stability:** It is stable under recommended storage conditions.
- **Hygroscopicity:** TEG is strongly hygroscopic, meaning it readily absorbs moisture from the air.
- **Incompatibilities:** It is incompatible with strong oxidizing agents, strong acids, and strong bases. Violent reactions can occur with strong oxidizers.

- **Hazardous Decomposition Products:** Under fire conditions, it may decompose to emit toxic fumes, including carbon oxides.

Spectroscopic Data

Spectroscopic analysis is crucial for identity confirmation and purity assessment in a laboratory.

Table 2: Spectroscopic Data for **Tetraethylene Glycol**

Spectroscopic Technique	Key Features and Expected Values	References
¹ H NMR	The spectrum is characterized by signals corresponding to the hydroxyl (-OH) and ethylene (-O-CH ₂ -CH ₂ -O-) protons.	
	~3.55-3.75 ppm (m, 16H, -O-CH ₂ -CH ₂ -O-)	
	~2.8 ppm (broad s, 2H, -OH)	
¹³ C NMR	Expected chemical shifts for the carbon atoms in the ethylene glycol units.	
	~61.7 ppm (-CH ₂ -OH)	
	~70.5 ppm (-O-CH ₂ -CH ₂ -O-)	
Infrared (IR) Spectroscopy	The spectrum is dominated by a strong, broad O-H stretching band and C-O stretching bands, characteristic of alcohols and ethers.	
	Strong, broad peak around 3400 cm ⁻¹ (O-H stretch)	
	Strong peaks in the 1100 cm ⁻¹ region (C-O stretch)	
Mass Spectrometry (MS)	Electron Ionization (EI) typically results in significant fragmentation, with a pattern of ions separated by 44 Da (the mass of an ethylene oxide unit).	

Laboratory Applications in Research and Drug Development

The versatile properties of **tetraethylene glycol** lend it to numerous applications in the lab.

- **Solvent:** Due to its high boiling point and strong solvency for a wide range of substances, it is used as a solvent in chemical reactions and formulations.
- **Chemical Intermediate:** The terminal hydroxyl groups can be functionalized, making TEG a useful starting material or linker in organic synthesis. For example, it is used in the synthesis of PROTAC linkers and **tetraethylene glycol** methacrylate monomer.
- **Drug Formulation:** In the pharmaceutical industry, it can be used as an excipient to enhance the solubility and stability of active pharmaceutical ingredients (APIs). Its properties make it a consideration as a co-solvent in liquid formulations.
- **Polymer Science:** TEG is a precursor in the synthesis of polymers such as polyesters and polyurethanes. It is also used in the fabrication of hydrogels for cell culture applications.
- **Surface Modification:** Glow discharge plasma deposition of TEG can render surfaces resistant to protein adsorption and cellular attachment, which is valuable for biomaterials research.

Experimental Protocols

The following protocols are detailed methodologies for common laboratory procedures involving **tetraethylene glycol** and its derivatives.

Protocol 1: Acquiring Spectroscopic Data (FTIR)

This protocol describes the acquisition of an infrared spectrum for liquid **tetraethylene glycol** using a standard Fourier Transform Infrared (FTIR) spectrometer.

Objective: To obtain the infrared spectrum of a liquid sample for identity confirmation.

Materials:

- **Tetraethylene glycol** sample

- FTIR Spectrometer with Attenuated Total Reflectance (ATR) accessory
- Pipette or dropper
- Solvent for cleaning (e.g., isopropanol or acetone)
- Lint-free wipes

Methodology:

- **Background Spectrum:** Ensure the ATR crystal is clean. Acquire a background spectrum to account for ambient atmospheric conditions (e.g., CO₂ and water vapor).
- **Sample Application:** Place a small drop of the **tetraethylene glycol** sample directly onto the ATR crystal, ensuring the crystal is fully covered.
- **Data Acquisition:** Acquire the sample spectrum over the typical range of 4000-400 cm⁻¹.
- **Data Processing:** The resulting spectrum is typically presented in terms of transmittance or absorbance versus wavenumber (cm⁻¹).
- **Cleaning:** After analysis, thoroughly clean the ATR crystal with a suitable solvent and a lint-free wipe.



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Caption: Workflow for acquiring an FTIR spectrum of a liquid sample.

Protocol 2: Drug Solubility Enhancement Assay

This protocol outlines a method to determine the equilibrium solubility of a poorly water-soluble drug in aqueous solutions containing **tetraethylene glycol**. This is a common assay in pre-formulation studies for drug development.

Objective: To quantify the increase in drug solubility as a function of TEG concentration.

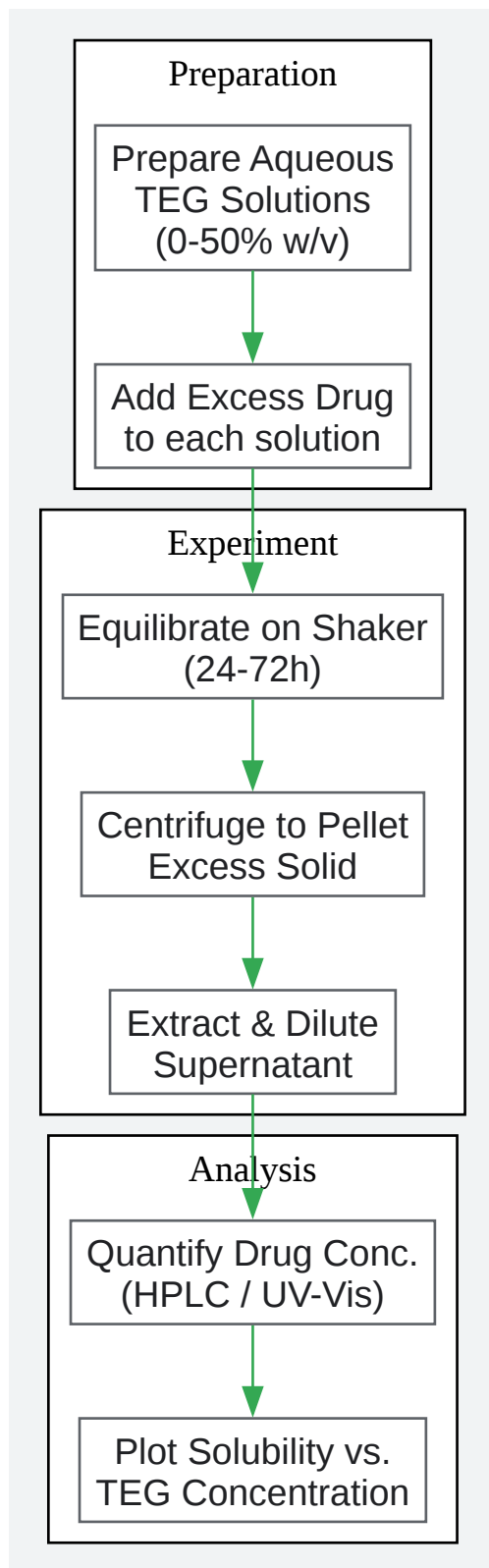
Materials:

- Poorly water-soluble model drug
- **Tetraethylene glycol**
- Deionized water
- Vials with screw caps
- Orbital shaker or rotator in a temperature-controlled environment
- Centrifuge
- HPLC or UV-Vis spectrophotometer for drug quantification
- Volumetric flasks and pipettes

Methodology:

- **Preparation of TEG Solutions:** Prepare a series of aqueous solutions with increasing concentrations of **tetraethylene glycol** (e.g., 0%, 5%, 10%, 20%, 50% w/v) in volumetric flasks.
- **Drug Supersaturation:** Add an excess amount of the model drug to a known volume of each TEG solution in separate vials. The amount of drug should be sufficient to ensure a saturated solution with solid drug remaining.
- **Equilibration:** Seal the vials and place them on an orbital shaker in a constant-temperature environment (e.g., 25 °C or 37 °C). Allow the samples to equilibrate for a set period (e.g., 24-72 hours) until equilibrium is reached.
- **Sample Processing:** After equilibration, centrifuge the vials at high speed to pellet the excess, undissolved drug.
- **Quantification:** Carefully withdraw an aliquot from the clear supernatant. Dilute the aliquot with a suitable solvent to a concentration within the linear range of the analytical method (HPLC or UV-Vis). Analyze the diluted sample to determine the drug concentration.

- Data Analysis: Plot the measured drug solubility (e.g., in mg/mL) as a function of the **tetraethylene glycol** concentration (% w/v).



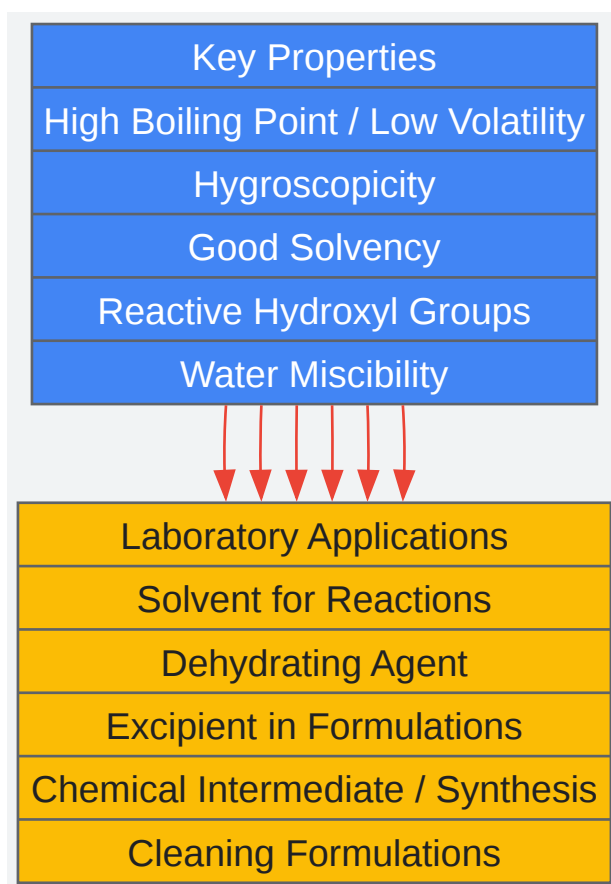
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Caption: Experimental workflow for determining drug solubility enhancement.

Safety, Handling, and Storage

Proper handling and storage are critical to ensure laboratory safety. The following information is derived from safety data sheets (SDS).

- General Handling: Avoid contact with skin and eyes. Use in a well-ventilated area or with appropriate exhaust ventilation. Do not eat, drink, or smoke when using this product.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety goggles with side-shields.
 - Hand Protection: Wear suitable protective gloves.
 - Skin and Body Protection: Wear impervious clothing.
- First Aid Measures:
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
 - If on Skin: Wash with plenty of soap and water. Remove contaminated clothing.
 - If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.
 - If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a physician.
- Storage: Keep the container tightly closed in a dry and well-ventilated place. Store below +30°C.
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.



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Caption: Relationship between key properties and lab applications.

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